

An In-depth Technical Guide on the Early Studies of Necrostatin-7

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Compound of Interest

Compound Name: Necrostatin-7

Cat. No.: B1678004

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a detailed overview of the initial characterization and study of **Necrostatin-7** (Nec-7), a novel inhibitor of necroptosis. It focuses on its distinct mechanism, quantitative activity, and the experimental protocols used in its early evaluation.

Introduction

Necroptosis is a form of regulated, caspase-independent cell death that morphologically resembles necrosis and is characterized by its pro-inflammatory nature.^[1] The discovery of small molecule inhibitors has been pivotal in dissecting its underlying signaling pathways, which primarily involve the Receptor-Interacting Protein Kinase 1 (RIPK1), RIPK3, and Mixed Lineage Kinase Domain-Like (MLKL) protein axis. **Necrostatin-7** (Nec-7) was identified in early screening efforts as a potent inhibitor of necroptosis, structurally and mechanistically distinct from other well-characterized necrostatins like Necrostatin-1.^{[2][3]} This guide summarizes the foundational data and methodologies from its initial studies.

Chemical and Physical Properties

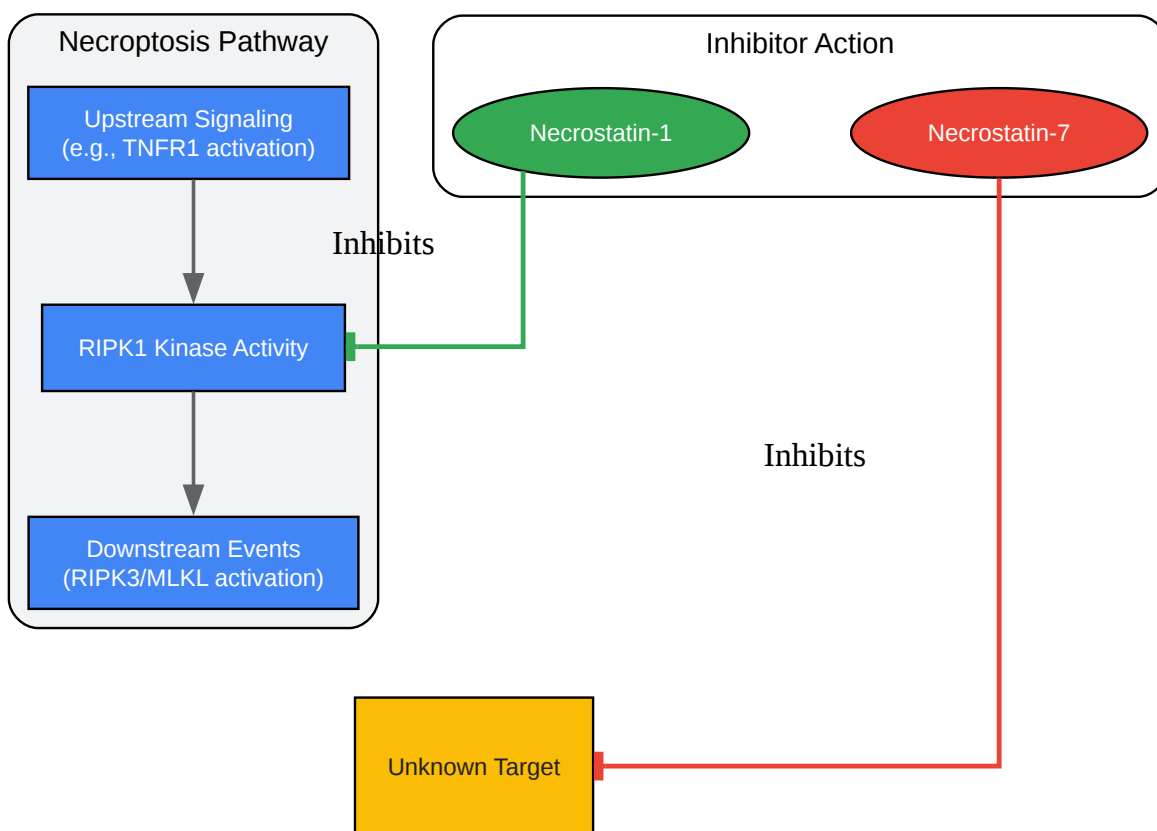
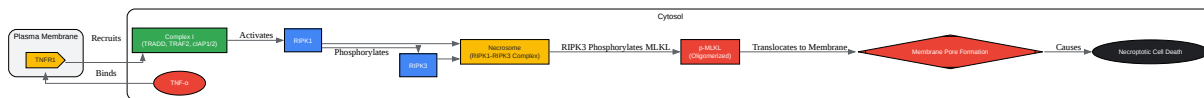
Necrostatin-7 is a synthetic small molecule with a complex heterocyclic structure. Its fundamental properties are summarized below.

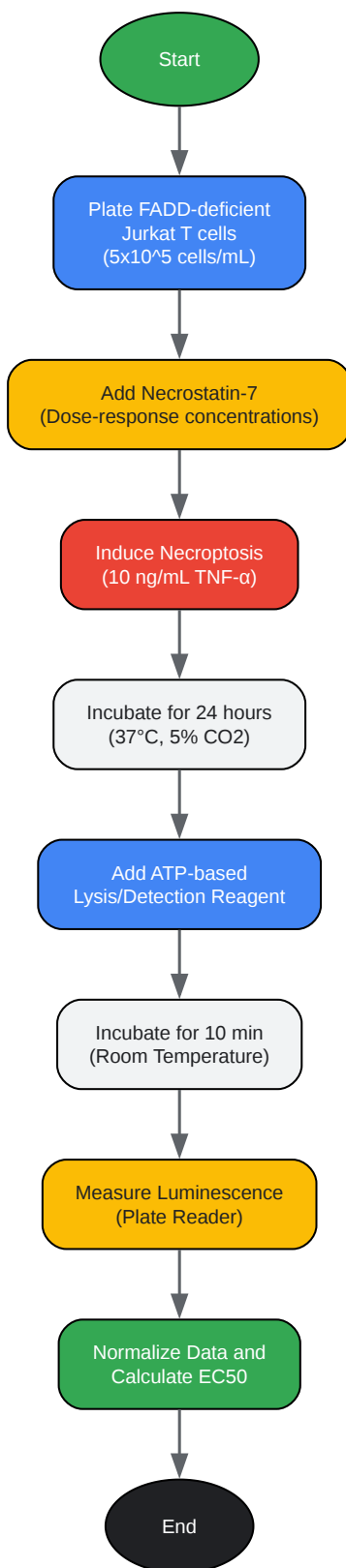
Property	Value	Citation(s)
IUPAC Name	5-((3-(4-fluorophenyl)-1H-pyrazol-4-yl)methylene)-2-imino-3-(thiazol-2-yl)thiazolidin-4-one	[4]
Synonyms	Nec-7	[4]
Molecular Formula	C ₁₆ H ₁₀ FN ₅ OS ₂	[3][4]
Molecular Weight	371.41 g/mol	[3][5]
Appearance	Crystalline solid	[4]
Solubility	Soluble in DMSO and Ethanol	[4][6]
Purity (Typical)	>98%	[3]

Mechanism of Action

A key finding from early studies is that **Necrostatin-7**'s mechanism diverges significantly from that of Necrostatin-1. While Nec-1 and several other necrostatins function by directly inhibiting the kinase activity of RIPK1, **Necrostatin-7** does not inhibit recombinant RIPK1 kinase.[4][5][6] This evidence strongly suggests that Nec-7 acts on a different target within the necroptosis pathway, potentially an "additional regulatory molecule" downstream of or parallel to RIPK1 activation.[4][6] This makes Nec-7 a valuable tool for exploring alternative nodes of necroptosis regulation.

The following diagrams illustrate the general necroptosis pathway and the comparative mechanisms of Necrostatin-1 and **Necrostatin-7**.





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